

Proper Disposal Procedures for T56-LIMKi

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Compound of Interest

Compound Name:	T56-LIMKi
CAS No.:	924473-59-6
Cat. No.:	B15606385

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For researchers, scientists, and drug development professionals handling **T56-LIMKi**, adherence to proper disposal protocols is essential to ensure laboratory safety and environmental protection. **T56-LIMKi** is classified as acutely toxic if swallowed and may cause long-lasting harmful effects to aquatic life, necessitating careful management of its waste stream.

Immediate Safety and Handling

Before disposal, it is crucial to understand the hazards associated with **T56-LIMKi**. The compound is designated as acutely toxic (Oral, Category 3) and presents a chronic hazard to the aquatic environment (Category 4).^[1] The appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn at all times when handling this compound.

Quantitative Hazard Data

The following table summarizes the key hazard classifications for **T56-LIMKi**.

Hazard Classification	Code	Description	GHS Pictogram	Signal Word
Acute Toxicity, Oral	H301	Toxic if swallowed	 (GHS06)	Danger
Hazardous to the Aquatic Environment, Long-term	H413	May cause long lasting harmful effects to aquatic life	No Pictogram	No Signal Word

Data sourced from Sigma-Aldrich safety information.[\[1\]](#)

Step-by-Step Disposal Protocol

The disposal of **T56-LIMKi** and its containers must be conducted in accordance with local, state, and federal regulations for hazardous waste.

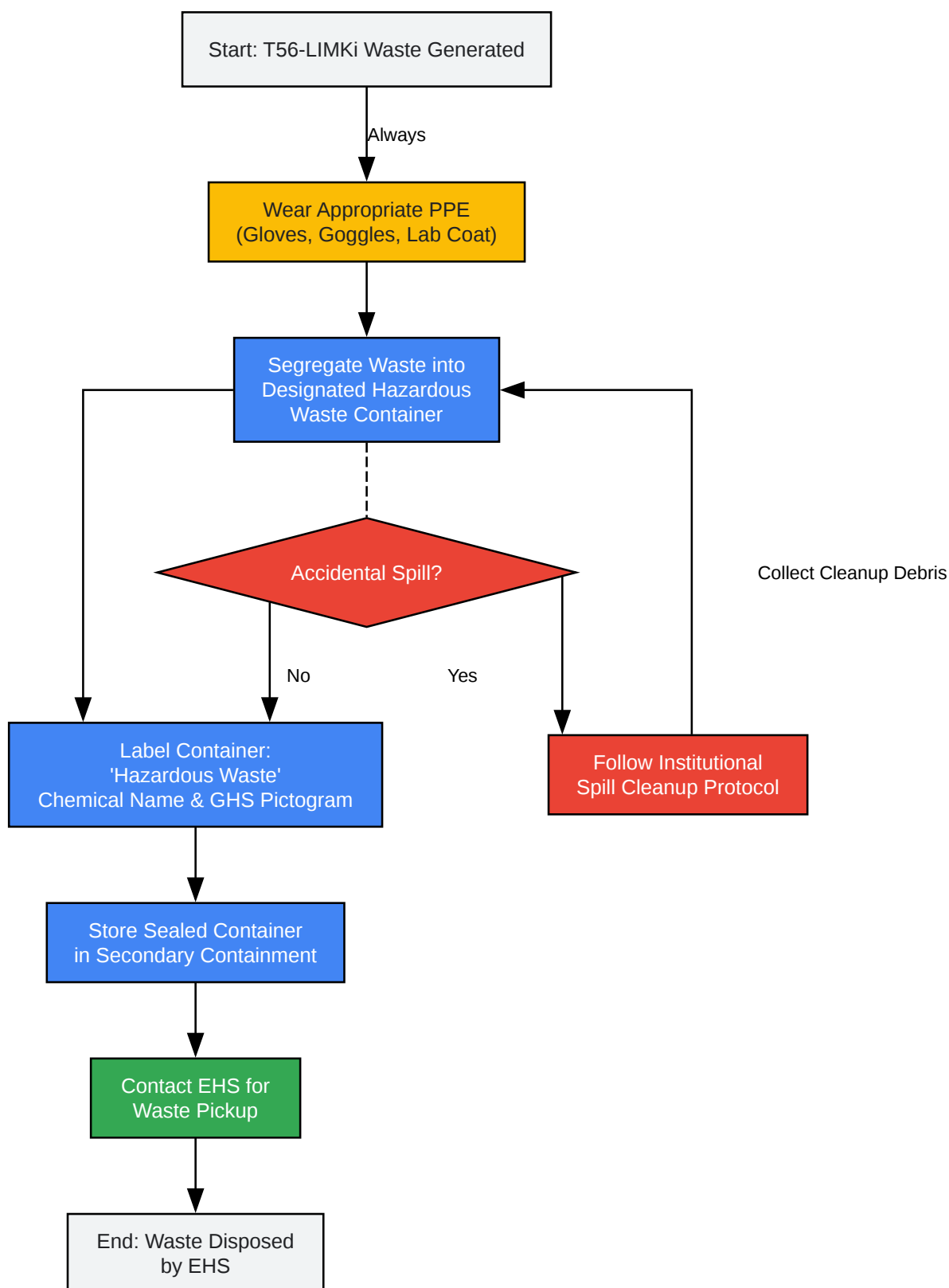
Experimental Protocol for Waste Disposal:

- Segregation of Waste:
 - Collect all waste materials containing **T56-LIMKi**, including unused solid compound, solutions, and contaminated consumables (e.g., pipette tips, vials, gloves), in a designated and clearly labeled hazardous waste container.
 - The container must be compatible with the chemical properties of **T56-LIMKi** and any solvents used.
- Labeling:
 - The waste container must be labeled with the words "Hazardous Waste" and the full chemical name: "3-Methyl-N-[3-[[[3-(trifluoromethyl)phenyl]amino]carbonyl]phenyl]-5-isoxazolecarboxamide" or "**T56-LIMKi**".
 - The label should also include the relevant hazard pictograms (Skull and Crossbones).
- Storage:

- Store the sealed hazardous waste container in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials.
- Storage should be at a controlled temperature as specified for the compound (often 2-8°C for the solid form).
- Disposal Request:
 - Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.
 - Do not dispose of **T56-LIMKi** down the drain or in regular trash. P273, "Avoid release to the environment," is a key precautionary statement.^[1]
- Emergency Procedure:
 - In case of accidental ingestion, follow the precautionary statement P301 + P310: "IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician."^[1]
 - In case of a spill, contain the spill using appropriate absorbent materials, and follow your institution's established spill cleanup procedures for toxic chemicals.

Disposal Workflow Diagram

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **T56-LIMKi**.



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Caption: Workflow for the safe disposal of **T56-LIMKi** waste.

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References

- 1. T56-LIMKi = 98 HPLC 924473-59-6 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
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